Spectroscopic Profile of 3-Methoxycyclobutanamine: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methoxycyclobutanamine*
CAS No.:	*1234615-98-5*
Cat. No.:	*B566872*

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Abstract

This technical guide provides a detailed overview of the expected spectroscopic data for the compound **3-Methoxycyclobutanamine**. Due to a lack of publicly available experimental spectra for this specific molecule, this document presents predicted data for Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The predictions are based on established spectroscopic principles and data from analogous chemical structures. This guide also outlines standard experimental protocols for acquiring such data and includes a logical workflow for the spectroscopic analysis of a novel small molecule. This document is intended to serve as a reference for researchers in the fields of medicinal chemistry, drug discovery, and analytical chemistry who may be working with or synthesizing this compound.

Introduction

3-Methoxycyclobutanamine is a small organic molecule featuring a cyclobutane ring, a primary amine, and a methoxy ether functional group. As a substituted cyclobutylamine, it

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represents a class of compounds that are of interest in medicinal chemistry due to their potential as bioisosteres for other cyclic and acyclic amines in drug candidates. The rigid four-membered ring can impart specific conformational constraints, which can be advantageous for optimizing ligand-receptor interactions. Accurate spectroscopic characterization is a critical first step in the synthesis and evaluation of any new chemical entity. This guide provides an in-depth, albeit predictive, spectroscopic profile to aid in the identification and characterization of **3-Methoxycyclobutanamine**.

Predicted Spectroscopic Data

The following tables summarize the expected quantitative data for **3-Methoxycyclobutanamine**. These values are derived from computational predictions and analysis of structurally similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^{1}H NMR Chemical Shifts (Solvent: $CDCl_3$, Reference: TMS at 0.00 ppm)

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
H on C-1 ($CH-NH_2$)	~ 3.2 - 3.8	Multiplet	1H
H on C-3 ($CH-OCH_3$)	~ 3.8 - 4.2	Multiplet	1H
Methoxy Protons ($-OCH_3$)	~ 3.3	Singlet	3H
Ring Protons (CH_2)	~ 1.8 - 2.5	Multiplets	4H
Amine Protons ($-NH_2$)	~ 1.5 - 2.5 (variable)	Broad Singlet	2H

Table 2: Predicted ^{13}C NMR Chemical Shifts (Solvent: $CDCl_3$, Reference: $CDCl_3$ at 77.16 ppm)

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Carbon Atom	Predicted Chemical Shift (ppm)
C-1 ($CH-NH_2$)	~ 45 - 55
C-3 ($CH-OCH_3$)	~ 70 - 80
C-2, C-4 (CH_2)	~ 25 - 35
Methoxy Carbon ($-OCH_3$)	~ 55 - 60

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands

Functional Group	Bond Vibration	Predicted Wavenumber (cm^{-1})	Intensity
Primary Amine	N-H Stretch	3300 - 3500	Medium (two bands)
Primary Amine	N-H Bend (Scissoring)	1590 - 1650	Medium
Alkane	C-H Stretch (sp^3)	2850 - 2960	Strong
Ether	C-O Stretch	1050 - 1150	Strong
Methoxy Group	C-H Stretch	2800 - 2860	Weak

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Fragmentation (Ionization Mode: Electron Ionization - EI)

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m/z	Ion	Comments
101	$[M]^+$	Molecular ion (expected to be an odd number due to the presence of one nitrogen atom)
84	$[M-NH_3]^+$	Loss of ammonia
70	$[M-OCH_3]^+$	Loss of a methoxy radical
57	$[C_4H_9]^+$	Cyclobutyl fragment after loss of functional groups
45	$[CH_3O=CH_2]^+$	Common fragment from α-cleavage of ethers
30	$[CH_2=NH_2]^+$	Common fragment from α-cleavage of primary amines

Experimental Protocols

The following are generalized experimental methodologies for the spectroscopic analysis of a small molecule like **3-Methoxycyclobutanamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of the compound (typically 5-20 mg for ^1H NMR, 20-50 mg for ^{13}C NMR) is dissolved in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, D_2O, DMSO-d_6) in a 5 mm NMR tube.[1] An internal standard such as tetramethylsilane (TMS) may be added. The spectrometer is locked onto the deuterium signal of the solvent to stabilize the magnetic field.[1] The magnetic field is then shimmed to improve its homogeneity, which enhances the resolution of the spectra. For a ^1H NMR spectrum, a standard pulse sequence is used with an appropriate number of scans to achieve a good signal-to-noise ratio. For ^{13}C NMR, a proton-decoupled pulse sequence is typically employed, and a larger number of scans is usually required due to the lower natural abundance of the ^{13}C isotope.

Fourier-Transform Infrared (FT-IR) Spectroscopy

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For a liquid sample, a drop can be placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates to form a thin film.[2] For a solid sample, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr powder and pressing the mixture into a translucent disk.[3] Alternatively, the sample can be analyzed using an Attenuated Total Reflectance (ATR) accessory, where the sample is placed directly onto a crystal (e.g., diamond or germanium).[3][4] A background spectrum of the empty sample holder (or pure solvent) is first recorded and then automatically subtracted from the sample spectrum to show only the absorbance of the compound.[4] The spectrum is typically recorded over a range of 4000 to 400 cm^{-1}.

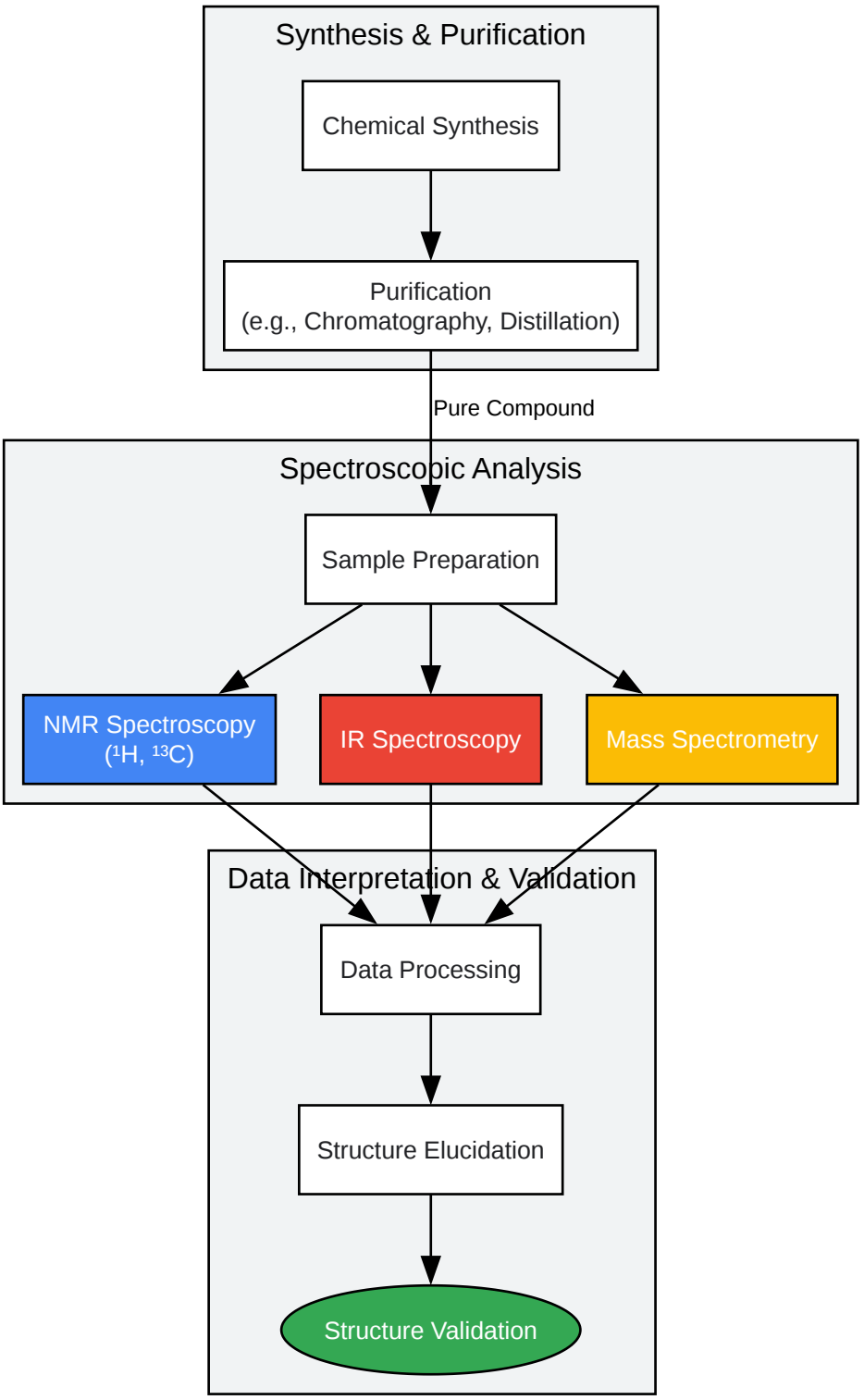
Mass Spectrometry (MS)

In a typical mass spectrometry procedure, the sample is introduced into the instrument and ionized.[5] For a volatile compound like **3-Methoxycyclobutanamine**, Electron Ionization (EI) is a common method. In EI-MS, the sample is bombarded with a high-energy electron beam, causing the molecule to lose an electron and form a positively charged molecular ion.[5] This high-energy process often leads to the fragmentation of the molecular ion into smaller, characteristic charged fragments.[6] The ions are then accelerated and separated by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer) based on their mass-to-charge (m/z) ratio.[7] A detector records the abundance of each ion, and the data is presented as a mass spectrum, which is a plot of relative intensity versus m/z.[7]

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the spectroscopic characterization of a synthesized small molecule such as **3-Methoxycyclobutanamine**.

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Caption: Workflow for Spectroscopic Characterization.

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